

Essential Safety and Operational Guide for Handling (1S,2S)-ML-SI3

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Compound of Interest

Compound Name: (1S,2S)-ML-SI3

Cat. No.: B7646692

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Disclaimer: This document provides immediate safety, handling, and disposal guidance for **(1S,2S)-ML-SI3** based on available product information and general laboratory safety principles. A comprehensive Safety Data Sheet (SDS) for this specific compound was not found. Therefore, **(1S,2S)-ML-SI3** should be handled as a compound with unknown toxicity, and all appropriate safety precautions should be taken. This guide is intended for use by trained research professionals.

(1S,2S)-ML-SI3 is a research chemical used as a modulator of TRPML channels.^{[1][2][3]} Due to the absence of a formal SDS, this guide synthesizes information from chemical suppliers and established laboratory safety protocols to ensure the safe handling and use of this compound.

Personal Protective Equipment (PPE)

When handling **(1S,2S)-ML-SI3** in its solid powder form or in solution, the following personal protective equipment is mandatory to minimize exposure.^{[4][5][6]}

Protection Type	Recommended PPE	Purpose
Eye and Face Protection	ANSI-approved safety glasses with side shields (minimum). Chemical splash goggles are required when handling solutions. A face shield should be worn over goggles when there is a significant risk of splashing.[5]	To protect eyes and face from splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). For chemicals of unknown toxicity, consider double-gloving or using a more robust glove material.[4][5]	To prevent skin contact. Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	A flame-resistant laboratory coat, fully buttoned.[6]	To protect skin and personal clothing from contamination.
Respiratory Protection	Not generally required if handling is performed within a certified chemical fume hood. If a fume hood is not available, a risk assessment should be performed to determine if respiratory protection is necessary.	To prevent inhalation of the powder form.
Foot Protection	Closed-toe shoes.	To protect feet from spills and falling objects.

Operational and Disposal Plan

This section provides a step-by-step guide for the safe handling, storage, and disposal of (1S,2S)-ML-SI3.

Receiving and Storage

Proper storage is crucial to maintain the integrity of **(1S,2S)-ML-SI3** and ensure safety.

Form	Storage Temperature	Additional Information
Solid (Powder)	4°C (short-term) or -20°C (long-term)[2][7]	Protect from light.[2]
In Solvent (e.g., DMSO)	-80°C (up to 6 months) or -20°C (up to 1 month)[2]	Store in airtight containers to prevent moisture absorption and contamination.

Experimental Protocols: Handling and Solution Preparation

Handling the Solid Compound:

- All handling of the powdered form of **(1S,2S)-ML-SI3** should be conducted in a certified chemical fume hood to prevent inhalation of dust.[8]
- Use appropriate tools (e.g., spatulas) for weighing and transferring the powder.
- Avoid generating dust during handling.
- Clean all surfaces and equipment thoroughly after use.

Preparation of Stock Solutions: **(1S,2S)-ML-SI3** is soluble in DMSO.[2][3] A common stock solution concentration is 100 mg/mL in DMSO, which may require sonication to fully dissolve. [2][3]

Example Protocol for a 10 mM Stock Solution in DMSO:

- Calculate the required mass of **(1S,2S)-ML-SI3** for the desired volume and concentration (Molecular Weight: 429.58 g/mol).
- In a chemical fume hood, weigh the calculated amount of **(1S,2S)-ML-SI3** powder into an appropriate vial.
- Add the required volume of fresh, anhydrous DMSO to the vial.

- Cap the vial securely and vortex or sonicate until the solid is completely dissolved.
- Store the stock solution at -20°C or -80°C, protected from light.[\[2\]](#)

Disposal Plan

As the specific hazards of **(1S,2S)-ML-SI3** are not fully characterized, all waste containing this compound must be treated as hazardous chemical waste.

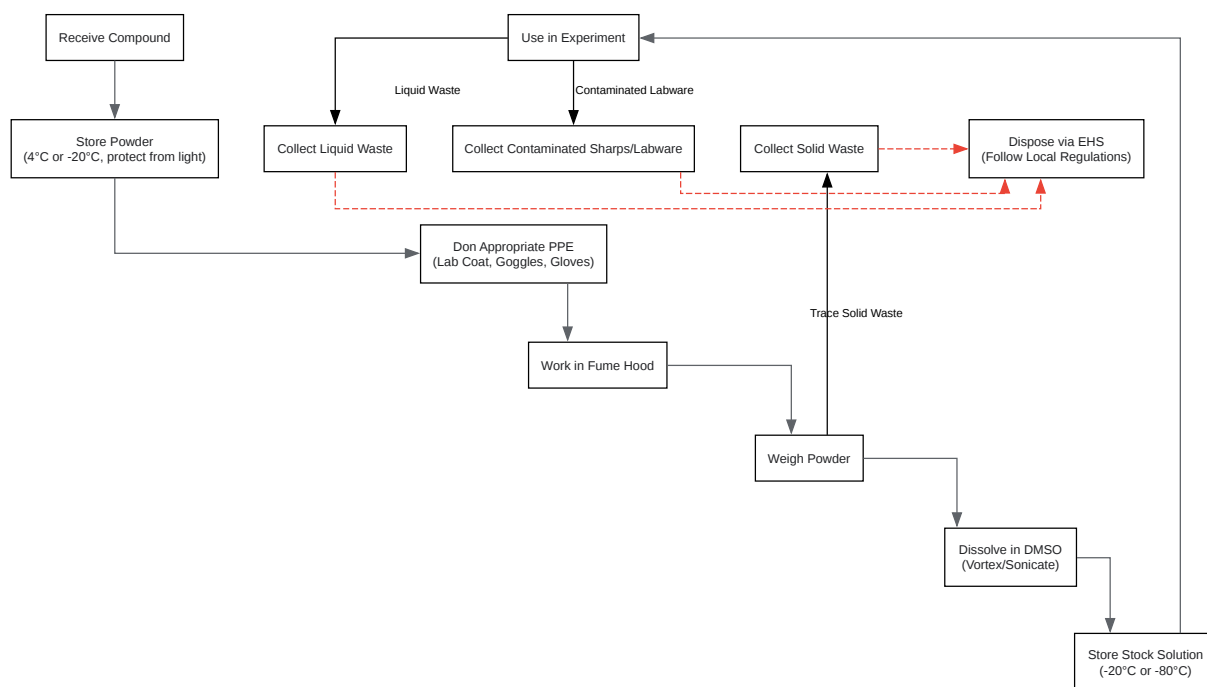
Waste Type	Disposal Procedure
Solid (1S,2S)-ML-SI3	Collect in a clearly labeled, sealed container for hazardous solid chemical waste.
Solutions containing (1S,2S)-ML-SI3	Collect in a labeled, sealed container for hazardous liquid chemical waste. Segregate from incompatible waste streams (e.g., strong acids or bases). [9] [10]
Contaminated Labware (e.g., pipette tips, vials)	Dispose of as solid hazardous waste. Do not place in regular trash.

General Disposal Guidelines:

- Do not dispose of **(1S,2S)-ML-SI3** down the drain.[\[11\]](#)
- All chemical waste disposal must comply with local, state, and federal regulations.[\[11\]](#)[\[12\]](#)
- Consult your institution's Environmental Health and Safety (EHS) office for specific disposal procedures.

Visual Workflow for Handling (1S,2S)-ML-SI3

The following diagram outlines the complete lifecycle for handling **(1S,2S)-ML-SI3** in a laboratory setting, from receipt to disposal.



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Caption: Workflow for the safe handling and disposal of **(1S,2S)-ML-SI3**.

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